

Application Notes & Protocols: Realon™ Protein Tagging System

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Compound of Interest

Compound Name:	realon
CAS No.:	139638-68-9
Cat. No.:	B1178285

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Introduction

The **Realon™** Protein Tagging System is a novel, two-component technology designed for the specific, covalent labeling of proteins of interest (POIs) in a variety of experimental contexts. This system enables researchers to attach a wide range of functional probes, including fluorophores, biotin, or other small molecules, to their target protein with high specificity and efficiency. The technology is based on the enzymatic reaction between a small, genetically encoded peptide tag (the **Realon**-tag) and a specific ligase (**Realon** Ligase), which catalyzes the covalent attachment of a functionalized **Realon** Probe.

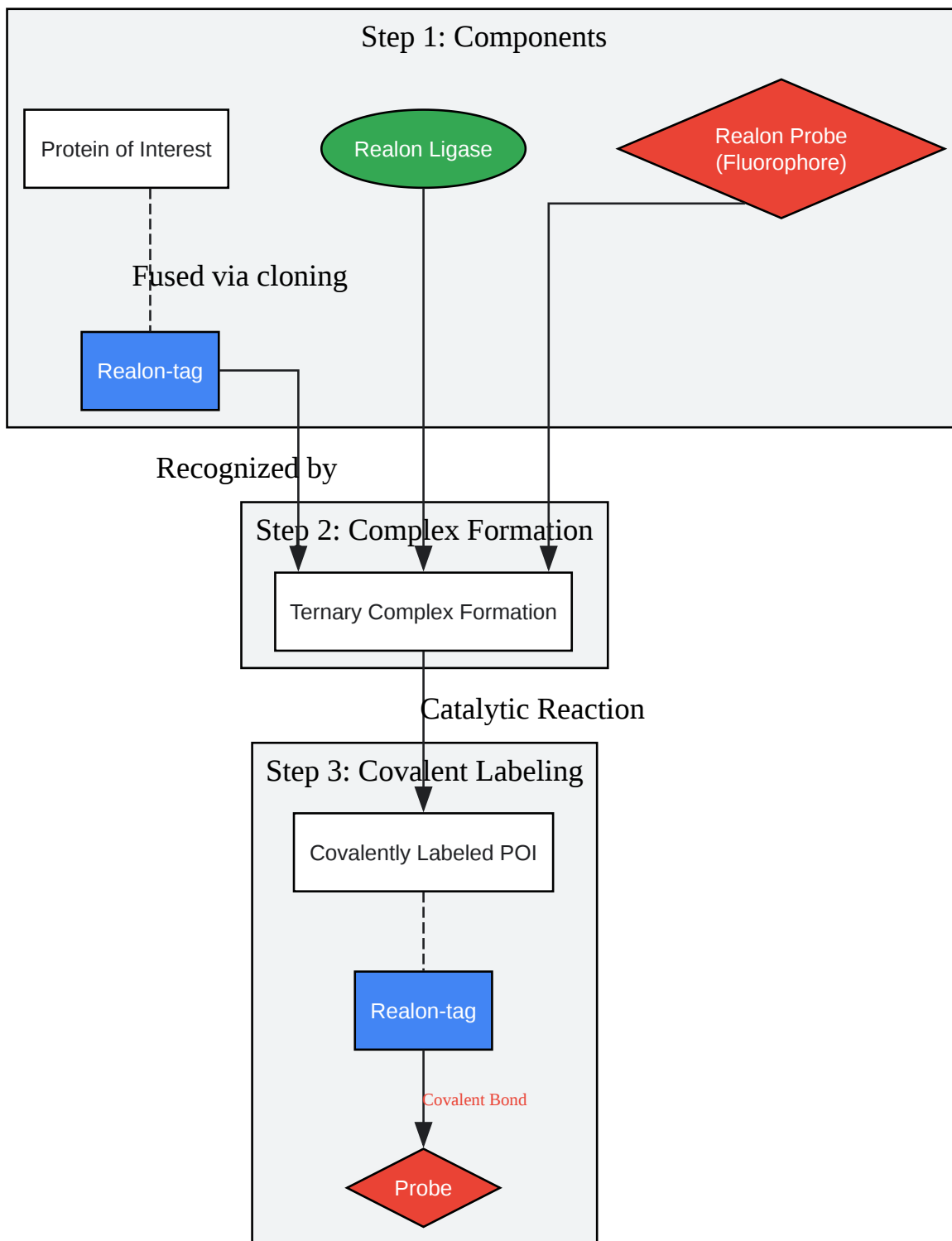
This system offers exceptional flexibility for studying protein localization, trafficking, interactions, and turnover in both live and fixed cells, as well as in cell lysates. Its high signal-to-noise ratio and the photostability of the associated fluorescent probes make it an ideal choice for a range of applications from standard fluorescence microscopy to super-resolution imaging.

Principle of the Technology

The **Realon**[™] system is comprised of three key components:

- The **Realon**-tag: A genetically encoded 12-amino acid peptide (Gly-Ser-Leu-Gln-Ala-Tyr-Arg-Val-Met-Gly-Ser-Ile) that is genetically fused to the N- or C-terminus of a protein of interest. This tag is designed to be biochemically inert and minimally disruptive to protein function and localization.
- The **Realon** Ligase: A highly specific, engineered enzyme that recognizes the **Realon**-tag with high affinity. The ligase catalyzes the formation of a stable covalent bond between a specific residue on the **Realon**-tag and the reactive group on the **Realon** Probe.
- The **Realon** Probes: A suite of small molecule probes that carry a recognition motif for the **Realon** Ligase and a functional headgroup (e.g., a fluorophore). These probes are cell-permeable for live-cell labeling.

The labeling reaction is rapid, specific, and can be performed under a wide range of physiological conditions, making it suitable for diverse experimental setups.



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Caption: Mechanism of **Realon™** enzymatic labeling.

Quantitative Data Summary

The **Realon™** system provides high efficiency and specificity. The performance of our fluorescent **Realon** Probes has been characterized across multiple applications.

Table 1: **Realon™** Probe Labeling Efficiency

Probe Name	Excitation (nm)	Emission (nm)	In Vitro Efficiency (%) [1]	In Vivo Efficiency (%) [2]
Realon-488	495	519	> 98%	> 95%
Realon-555	555	580	> 97%	> 92%

| **Realon-647** | 650 | 668 | > 98% | > 96% |

Table 2: Signal-to-Noise Ratio in Cellular Imaging

Probe Name	Application	Signal-to-Noise Ratio[3]
Realon-488	Cytoplasmic Protein	15.2 ± 1.8
Realon-555	Membrane Protein	12.5 ± 2.1

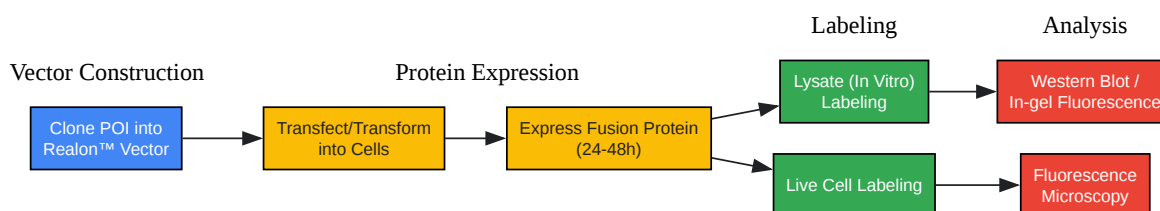
| **Realon-647** | Nuclear Protein | 18.9 ± 2.5 |

Table 3: Photostability of **Realon™** Probes

Probe Name	Illumination Power	Half-life (seconds)[4]
Realon-488	5 mW @ 488nm	110
Realon-555	5 mW @ 561nm	145

| **Realon-647** | 5 mW @ 640nm | 180 |

Experimental Protocols



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Caption: General experimental workflow for the **Realon™** system.

Plasmid Construction for Realon-tagged Proteins

- Select a **Realon™** expression vector with the tag positioned at the desired terminus (N- or C-terminus).
- Amplify the gene encoding your protein of interest (POI) using PCR primers that include appropriate restriction sites compatible with the vector's multiple cloning site (MCS). Ensure the POI is in-frame with the **Realon**-tag sequence.
- Digest both the PCR product and the **Realon™** vector with the selected restriction enzymes.
- Ligate the digested POI insert into the linearized **Realon™** vector using T4 DNA ligase.
- Transform the ligation product into competent E. coli for plasmid amplification.
- Verify the sequence of the resulting construct by Sanger sequencing to ensure the POI is correctly fused to the **Realon**-tag.

Expression in Mammalian Cells

- Culture mammalian cells of choice to 70-90% confluency in a suitable format (e.g., 6-well plate with coverslips for imaging).
- Transfect the cells with the verified **Realon**-POI plasmid DNA using a transfection reagent of your choice (e.g., lipofectamine-based reagents).

- Incubate the cells for 24-48 hours post-transfection to allow for expression of the **Realon**-tagged fusion protein. Expression levels can be optimized by varying DNA amount and incubation time.

Protocol for Live-Cell Labeling (In Vivo)

- Prepare Labeling Medium: Dilute the desired **Realon** Probe to a final concentration of 1-5 μM in complete culture medium. Dilute the **Realon** Ligase stock to a final concentration of 1:1000 in the same medium. Pre-warm the medium to 37°C.
- Remove Growth Medium: Aspirate the growth medium from the cells expressing the **Realon**-POI.
- Add Labeling Medium: Add the prepared labeling medium to the cells.
- Incubate: Incubate the cells for 30 minutes at 37°C in a CO₂ incubator.
- Wash Cells: Aspirate the labeling medium. Wash the cells 2-3 times with pre-warmed complete culture medium to remove unbound probe and ligase.
- Image: The cells are now ready for live-cell imaging. For best results, image in a suitable imaging buffer (e.g., phenol red-free medium).

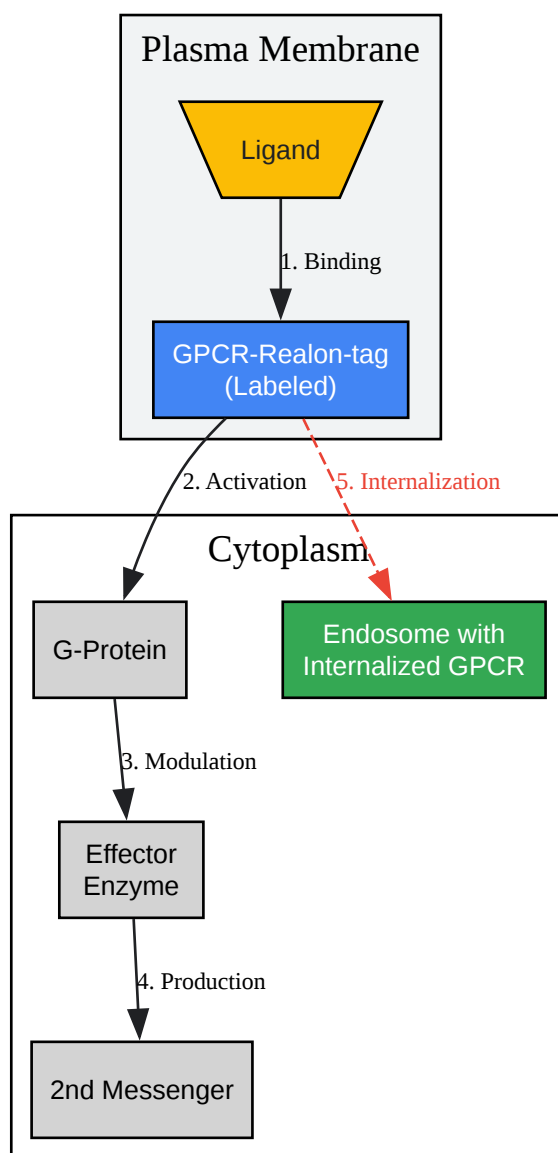
Protocol for Cell Lysate Labeling (In Vitro)

- Cell Lysis: Harvest cells expressing the **Realon**-POI and lyse them in a non-denaturing lysis buffer (e.g., RIPA buffer without SDS, supplemented with protease inhibitors).
- Clarify Lysate: Centrifuge the lysate at $\sim 14,000 \times g$ for 15 minutes at 4°C to pellet cell debris. Transfer the supernatant to a new tube.
- Determine Protein Concentration: Measure the total protein concentration of the lysate using a standard assay (e.g., BCA assay).
- Prepare Labeling Reaction: In a microcentrifuge tube, combine:
 - Cell Lysate: 20-50 μg of total protein

- **Realon** Ligase: 1 μ L (1:100 dilution from stock)
- **Realon** Probe: 1 μ L of 50 μ M stock (final concentration \sim 1 μ M)
- 10x Labeling Buffer: 5 μ L
- Nuclease-free water to a final volume of 50 μ L
- Incubate: Incubate the reaction for 60 minutes at room temperature, protected from light.
- Analyze: The labeled lysate is now ready for downstream analysis, such as SDS-PAGE and in-gel fluorescence scanning or Western blot.

Application Example: Tracking GPCR Internalization

The **Realon**[™] system can be used to monitor the dynamic trafficking of cell surface receptors. Here, we illustrate its use in tracking the internalization of a G-protein coupled receptor (GPCR) upon ligand stimulation.



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Caption: Tracking GPCR internalization using **Realon™**.

By labeling a **Realon**-tagged GPCR at the cell surface, researchers can initially observe a distinct membrane fluorescence. Upon addition of an agonist, the internalization process can be visualized in real-time as the fluorescent signal moves from the plasma membrane into intracellular vesicles (endosomes). This allows for quantitative analysis of receptor trafficking kinetics.

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